

Application Notes and Protocols: Preparation of Stable Stock Solutions of MCPA-Sodium

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Compound of Interest

Compound Name: MCPA-sodium

Cat. No.: B164995

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Introduction

MCPA-sodium ((4-chloro-2-methylphenoxy)acetic acid sodium salt) is a selective, systemic phenoxy herbicide used to control broadleaf weeds.[1] For reproducible and accurate results in laboratory and greenhouse experiments, the preparation of stable and accurately concentrated stock solutions is crucial.[2] These application notes provide a detailed protocol for the preparation of stable aqueous stock solutions of **MCPA-sodium**, along with information on its physicochemical properties, storage, and safety considerations.

Physicochemical Properties of MCPA-Sodium

A comprehensive understanding of the physicochemical properties of **MCPA-sodium** is essential for its proper handling and use in experimental settings.

| Property | Value | Reference |
|--------------------------------|---|-----------|
| CAS Number | 3653-48-3 | [1][3] |
| Molecular Formula | C ₉ H ₈ ClNaO ₃ | [1] |
| Molecular Weight | 223.61 g/mol | [1] |
| Appearance | Colorless plates or white to light brown solid | [2][3] |
| Melting Point | 120°C (decomposes) | [1] |
| Water Solubility | Highly soluble (270-330 g/L at 25°C); Miscible in water | [1][4][5] |
| Solubility in Organic Solvents | Methanol: 340 g/L; Benzene: 1 g/L | [1] |

Experimental Protocol: Preparation of a 100 mM MCPA-Sodium Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **MCPA-sodium** in water. The concentration can be adjusted as needed based on experimental requirements.

Materials and Equipment:

- **MCPA-sodium** (purity ≥ 95%)
- Analytical balance
- Deionized or distilled water
- Volumetric flask (e.g., 100 mL)
- Beaker
- Spatula
- Magnetic stirrer and stir bar

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

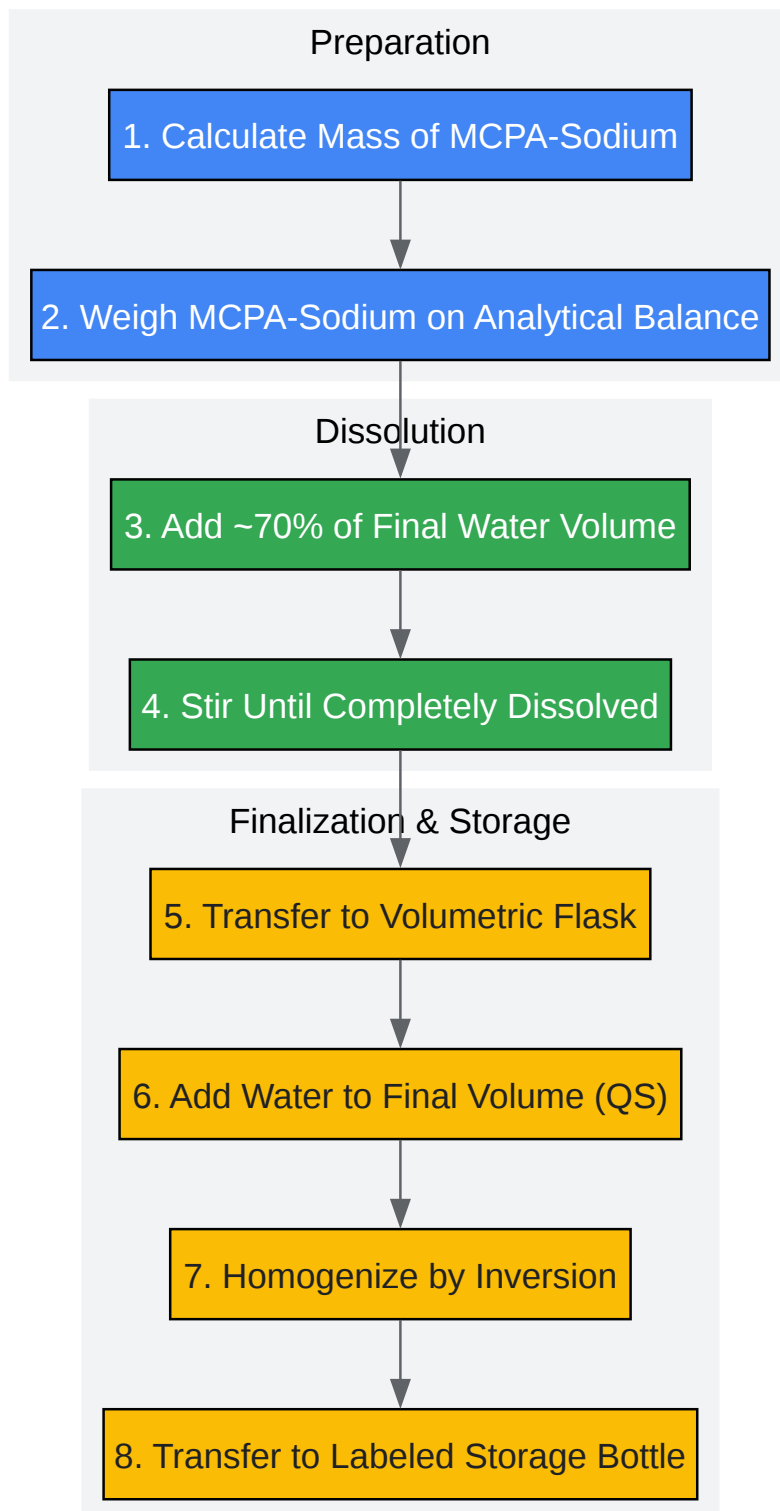
Procedure:

- Calculate the Required Mass:
 - To prepare 100 mL (0.1 L) of a 100 mM (0.1 mol/L) solution, the required mass of **MCPA-sodium** (MW: 223.61 g/mol) is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 223.61 \text{ g/mol} = 2.2361 \text{ g}$
- Weighing the **MCPA-Sodium**:
 - Place a clean, dry beaker on the analytical balance and tare the balance.
 - Carefully weigh out 2.2361 g of **MCPA-sodium** into the beaker using a spatula.
- Dissolution:
 - Add approximately 50-70 mL of deionized water to the beaker containing the **MCPA-sodium**.
 - Place a magnetic stir bar in the beaker and place the beaker on a magnetic stirrer.
 - Stir the solution until the **MCPA-sodium** is completely dissolved. **MCPA-sodium** is highly soluble in water, so this should occur readily at room temperature.^{[1][3]}
- Final Volume Adjustment:
 - Once fully dissolved, carefully transfer the solution from the beaker into a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsewater to the volumetric flask to ensure a complete quantitative transfer.

- Continue to add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization and Storage:
 - Stopper the volumetric flask and invert it several times to ensure the solution is homogeneous.
 - Transfer the stock solution to a properly labeled storage bottle. The label should include the name of the compound (**MCPA-sodium**), concentration, solvent, preparation date, and the preparer's initials.
 - For long-term storage, amber bottles are recommended to protect the solution from light, although **MCPA-sodium** is generally stable.^[6]

Experimental Workflow Diagram

Workflow for MCPA-Sodium Stock Solution Preparation



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Caption: Workflow for preparing an **MCPA-Sodium** stock solution.

Stability and Storage Recommendations

Proper storage is essential to maintain the stability and integrity of the **MCPA-sodium** stock solution.

| Parameter | Recommendation | Rationale | Reference |
|---------------------|--|--|-----------|
| Storage Temperature | Store at room temperature or refrigerate (2-8°C). | MCPA-sodium is stable under normal storage conditions. Avoid extreme heat or freezing. | [1][7] |
| Freezing | Avoid freezing. If frozen, warm to at least 5°C and mix thoroughly before use. | To ensure homogeneity of the solution after thawing. | [7] |
| Container | Store in the original or a tightly sealed, compatible container (e.g., glass or polyethylene). | Prevents contamination and evaporation. | [7][8] |
| Light Exposure | Store in a dark place or use an amber bottle. | While generally stable, protection from light is a good practice for chemical solutions. | [6][8] |
| pH | Maintain a neutral to slightly alkaline pH. | Decomposes under strong acidic or basic conditions. | [1] |
| Shelf Life | Aqueous stock solutions are stable for several weeks when stored properly in a refrigerator. | To minimize potential degradation or microbial growth over extended periods. | [6] |

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **MCPA-sodium**.^{[7][8]}
- Handling: Avoid contact with skin, eyes, and clothing. Do not inhale dust or solution mist.^[3]
^[8] Handle in a well-ventilated area or a chemical fume hood.
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not contaminate water, food, or feed by storage or disposal.^{[7][9]}
- First Aid: In case of contact with eyes or skin, rinse immediately with plenty of water.^[10] If swallowed, seek medical attention.^[7]

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